

Precision Synthesis of (2S)-2-Methoxypropane-1-thiol: A Chiral Pool Approach

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Compound of Interest

Compound Name: (2S)-2-methoxypropane-1-thiol

CAS No.: 2348281-06-9

Cat. No.: B6236624

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Executive Summary

Target Molecule: **(2S)-2-methoxypropane-1-thiol** CAS Registry Number: N/A (Analogous precursors: (S)-2-methoxypropan-1-ol [1589-47-5]) Molecular Formula: C

H

OS Primary Application: Chiral linker in antibody-drug conjugates (ADCs), fragment-based drug discovery (FBDD), and as a non-natural cysteine surrogate in peptidomimetics.

This technical guide outlines the high-fidelity synthesis of **(2S)-2-methoxypropane-1-thiol**. Unlike industrial routes relying on the non-regioselective opening of propylene oxide, this protocol utilizes the Chiral Pool Strategy starting from (S)-Ethyl Lactate. This approach guarantees the preservation of the stereocenter (>98% ee) and allows for scalable, reproducible production in a research setting.

Part 1: Retrosynthetic Analysis & Strategy

The synthesis presents two primary challenges:

- Stereochemical Integrity: The chiral center at C2 is prone to racemization if -deprotonation occurs during functionalization.
- Volatility: The intermediate alcohol and the final thiol are low-molecular-weight liquids with high volatility, requiring specific isolation protocols to prevent yield loss.

Strategic Disconnect

We utilize a linear transformation preserving the C2 stereocenter. The C1 carboxylate is reduced to a primary alcohol, activated, and displaced by sulfur.

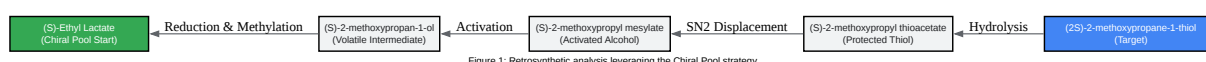


Figure 1: Retrosynthetic analysis leveraging the Chiral Pool strategy.

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Part 2: Detailed Synthetic Protocol

Phase 1: The Purdie Methylation (Etherification)

Objective: Methylate the secondary hydroxyl group without racemizing the

-proton. Critical Mechanism: Using Sodium Hydride (NaH) can risk enolization and racemization. The Purdie method (Ag

O/Mel) is the gold standard for

-hydroxy esters as it operates under neutral/mildly basic conditions that do not abstract the

-proton.

Reagents:

- (S)-Ethyl Lactate (1.0 eq)
- Methyl Iodide (MeI) (4.0 eq)
- Silver(I) Oxide (Ag

O) (1.5 eq)

- Solvent: Neat or Et

O

Protocol:

- In a flame-dried flask under Argon, suspend Ag

O in (S)-Ethyl Lactate.

- Add MeI dropwise at 0°C.
- Allow to warm to room temperature and stir for 24 hours.
- Workup: Filter through a pad of Celite to remove silver salts. Wash the pad with Et

O.

- Concentrate carefully (product is volatile).
- Product: Ethyl (S)-2-methoxypropanoate.

Phase 2: Reductive Priming

Objective: Convert the ester to the primary alcohol. Reagents: LiAlH

(1.2 eq), THF (anhydrous).

Protocol:

- Suspend LiAlH
in dry THF at 0°C.
- Add Ethyl (S)-2-methoxypropanoate dropwise.
- Critical Step: Maintain temperature <10°C to prevent side reactions.

- Quench using the Fieser method (Water, 15% NaOH, Water) to produce a granular precipitate.
- Filter and dry over MgSO₄.
- Isolation: Distillation is required.^[1] Do not use high vacuum for extended periods as the product, (S)-2-methoxypropan-1-ol, has a boiling point ~130°C (atmospheric) but is volatile.

Phase 3: Activation & Thiolation

Objective: Install the sulfur moiety via S

2 displacement. Direct displacement with NaSH often leads to dimerization. We use Potassium Thioacetate (KSAC) to introduce a protected sulfur, followed by hydrolysis.

Step	Reagents	Conditions	Mechanism
Activation	MsCl (1.2 eq), Et	0°C	Conversion of OH to Mesylate (OMs)
	N (1.5 eq), DCM	RT, 2h	
Displacement	KSAC (1.5 eq), DMF	60°C, 4h	S 2 Inversion? NO.

Stereochemistry Note: The displacement occurs at C1 (primary carbon). The chiral center is at C2.^{[2][3]} Therefore, stereochemistry is retained relative to the carbon backbone, although no bond is broken at the chiral center.

Protocol:

- Mesylation: Dissolve alcohol in DCM/Et

N. Add Methanesulfonyl chloride (MsCl) at 0°C. Wash with NaHCO₃, dry, and concentrate to give the crude mesylate.
- Displacement: Dissolve the mesylate in dry DMF. Add Potassium Thioacetate (KSAC). The solution will turn brown/orange. Heat to 60°C.

- Workup: Dilute with water, extract with Et

O. The product is (S)-S-(2-methoxypropyl) ethanethioate.

Phase 4: Deprotection to Thiol

Objective: Liberate the free thiol. Reagents: LiAlH

(reductive cleavage) or NaOMe/MeOH (transesterification). Reductive cleavage is preferred to avoid disulfide formation.

Protocol:

- Dissolve the thioacetate in dry Et

O.

- Add LiAlH

(0.8 eq) at 0°C.

- Stir for 30 mins.
- Quench: Carefully add dilute HCl (degassed) to pH 2.
- Extraction: Extract immediately with Et

O under Nitrogen atmosphere.

- Final Isolation: Fractional distillation under reduced pressure.

Part 3: Workflow Visualization

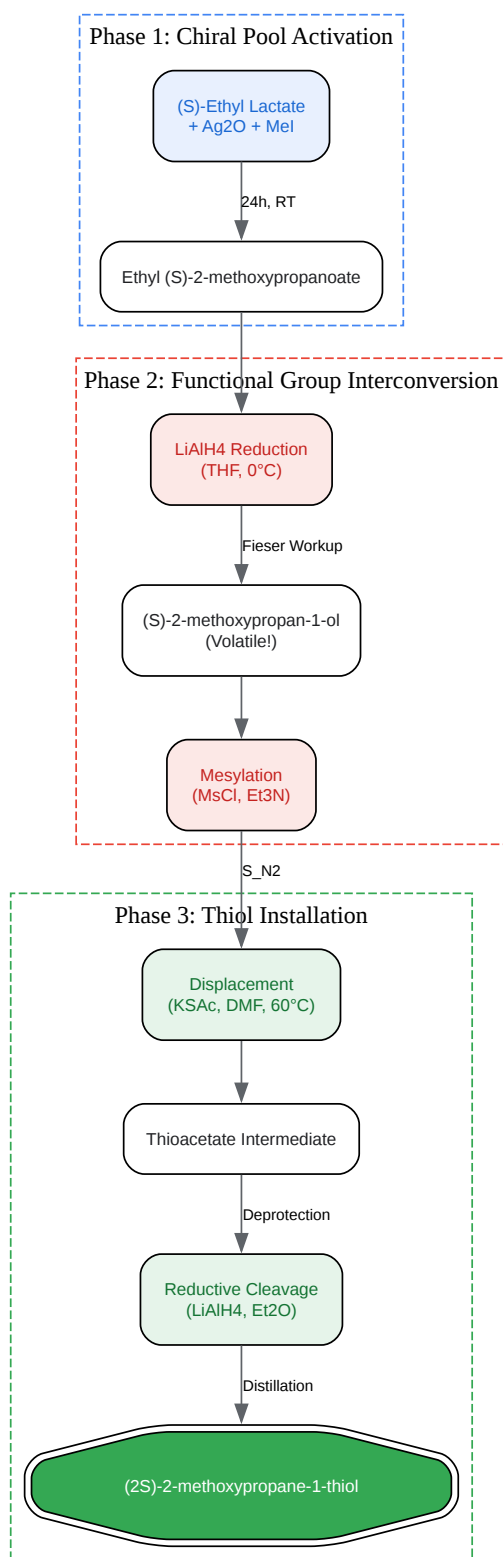


Figure 2: Step-by-step experimental workflow for the synthesis.

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Part 4: Quality Control & Safety

Analytical Validation

- Ellman's Test: Use 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) to quantify free thiol concentration. A yellow color indicates success.

- Optical Rotation: Compare

with literature values for the precursor alcohol to ensure no racemization occurred.

- (S)-2-methoxypropan-1-ol:

(c=1, CHCl

).

- NMR Spectroscopy:

- ¹H NMR (CDCl

): Look for the doublet at ~1.1 ppm (CH

), the singlet at ~3.4 ppm (OCH

), and the multiplet at ~2.6 ppm (CH

SH). The SH proton usually appears as a triplet (split by CH

) around 1.3-1.5 ppm.

Safety Considerations

- Stench: Low molecular weight thiols have an extremely low odor threshold. All reactions from Phase 3 onwards must be conducted in a well-ventilated fume hood. Bleach (hypochlorite) solution should be kept nearby to neutralize glassware.
- Volatility: The final product is volatile. Do not leave on high vacuum lines indefinitely. Store in a sealed ampoule at -20°C.

References

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